

# Sodium Undecanoate as a Surfactant for Emulsion Polymerization: Application Notes and Protocols

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Sodium undecanoate

Cat. No.: B3044268

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of **sodium undecanoate** as an anionic surfactant for emulsion polymerization. This document is intended for researchers, scientists, and drug development professionals interested in leveraging the properties of this fatty acid salt for the synthesis of polymer nanoparticles and latexes for various applications, including drug delivery systems.

## Introduction

**Sodium undecanoate** is the sodium salt of undecanoic acid, a saturated fatty acid with an 11-carbon chain. As an amphiphilic molecule, it possesses a hydrophilic carboxylate head group and a hydrophobic undecyl tail. This structure allows it to act as a surfactant, reducing the interfacial tension between oil and water phases and facilitating the formation of stable emulsions. In emulsion polymerization, **sodium undecanoate** serves as an emulsifier, stabilizing monomer droplets and forming micelles that act as the primary loci for particle nucleation and polymerization. Its biocompatibility and biodegradability make it an attractive option for applications in pharmaceuticals and drug delivery, where the resulting polymer nanoparticles may be used to encapsulate therapeutic agents.

## Physicochemical Properties

The performance of a surfactant in emulsion polymerization is largely dictated by its physicochemical properties, most notably its Critical Micelle Concentration (CMC) and Krafft point.

Table 1: Physicochemical Properties of **Sodium Undecanoate** and Related Surfactants

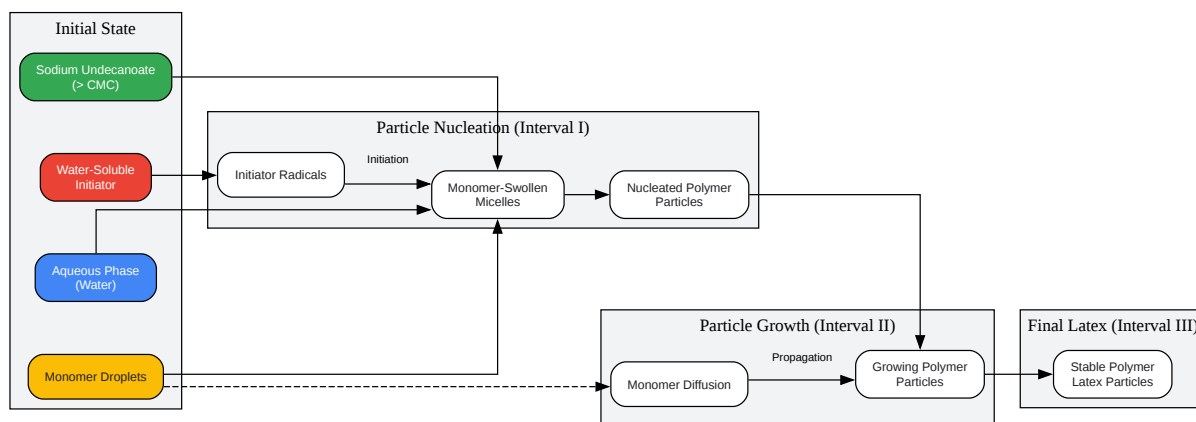
Property	Sodium Decanoate (C10)	Sodium Undecanoate (C11)	Sodium Dodecanoate (C12)
Critical Micelle Concentration (CMC) at 25°C (mmol/L)	~95-100	49.9[1]	~24-29
Estimated Krafft Point (°C)	~20-25	25-30	~30-35

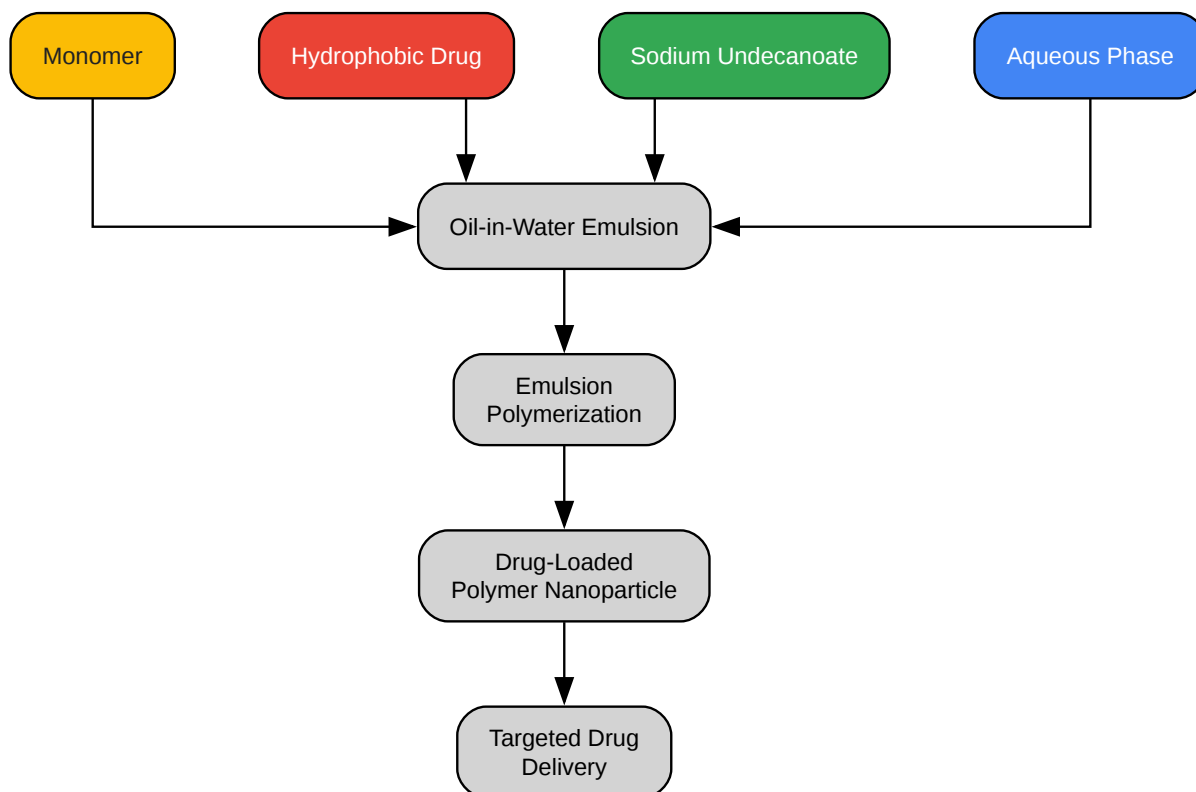
**Critical Micelle Concentration (CMC):** The CMC is the concentration at which surfactant molecules begin to self-assemble into micelles in an aqueous solution. Above the CMC, additional surfactant molecules primarily form new micelles.[2][3] The CMC is a critical parameter in emulsion polymerization as it influences the number of micelles available for particle nucleation, which in turn affects the final particle size of the polymer latex. The CMC of **sodium undecanoate** is 49.9 mmol/L at 25°C.[1]

**Krafft Point:** The Krafft point is the temperature at which the solubility of a surfactant becomes equal to its CMC. Below the Krafft point, the surfactant has limited solubility and exists predominantly as crystalline aggregates, making micelle formation unfavorable. Therefore, emulsion polymerization should be conducted at a temperature above the Krafft point of the surfactant. While a specific experimental value for the Krafft point of **sodium undecanoate** was not found in the reviewed literature, it can be estimated to be between that of sodium decanoate (~20-25°C) and sodium dodecanoate (~30-35°C), likely in the range of 25-30°C.

## Emulsion Polymerization Mechanism with Sodium Undecanoate

The following diagram illustrates the general workflow and key stages of a typical ab initio emulsion polymerization process using **sodium undecanoate** as the surfactant.





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## References

- 1. Critical micelle concentration - Wikipedia [en.wikipedia.org]
- 2. chem.uni-potsdam.de [chem.uni-potsdam.de]
- 3. Determination of Critical Micelle Concentration of Ionic and Non-Ionic Surfactants by Streaming Potential Measurements - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Sodium Undecanoate as a Surfactant for Emulsion Polymerization: Application Notes and Protocols]. BenchChem, [2025]. [Online PDF].

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